

# Essential Safety and Operational Guide for 4-Tert-butylcyclohexanone

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## Compound of Interest

Compound Name: 4-Tert-butylcyclohexanone

Cat. No.: B146137

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This guide provides immediate and essential safety and logistical information for handling **4-tert-butylcyclohexanone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

## Quantitative Data Summary

The following tables summarize the key quantitative safety and physical property data for **4-tert-butylcyclohexanone**.

Physical and Chemical Properties

Property	Value	Citations
Physical State	White crystalline solid	[1]
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O	[1]
Molecular Weight	154.25 g/mol	[1][2]
Melting Point	47-51 °C	[1][3]
Boiling Point	113-116 °C at 20 mmHg	[1][3]
Flash Point	96 °C (204.8 °F) - closed cup	[1][3][4]
Solubility	Almost insoluble in water; soluble in alcohol, chloroform, and oils.	[1][5]

## Toxicological Data

Endpoint	Value	Species	Citations
Acute Oral Toxicity (LD50)	> 300 - <= 2000 mg/kg bw	Rat (female)	[6]
Acute Dermal Toxicity (LD50)	5 g/kg	Rabbit	[1][4]
Toxicity to daphnia and other aquatic invertebrates (LC50)	12.234 mg/L - 48 h	Daphnia sp.	[5]
Toxicity to algae (EC50)	45 mg/L - 72 h	Desmodesmus subspicatus	[5]

## Hazard Identification and Personal Protective Equipment (PPE)

**4-tert-butylcyclohexanone** is classified as harmful if swallowed and may cause skin, eye, and respiratory irritation.[2][3][7] It is also toxic to aquatic life with long-lasting effects.[3][8]

Adherence to proper PPE protocols is mandatory.

#### Required Personal Protective Equipment

PPE Category	Specification	Standard	Citations
Eye Protection	Chemical safety goggles or glasses with side shields.	OSHA 29 CFR 1910.133 or European Standard EN166.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Hand Protection	Appropriate chemical-resistant gloves (e.g., nitrile rubber).	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>	
Body Protection	Laboratory coat or other protective clothing.	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if dust is generated or exposure limits are exceeded.	OSHA 29 CFR 1910.134 or European Standard EN 149.	<a href="#">[4]</a> <a href="#">[7]</a>

## Experimental Protocol: Safe Handling, Storage, and Disposal

#### Handling Procedure

- Ventilation: Always handle **4-tert-butylcyclohexanone** in a well-ventilated area, such as a chemical fume hood, to minimize the inhalation of dust.[\[1\]](#)[\[4\]](#)[\[7\]](#)
- Avoid Dust Formation: Minimize dust generation and accumulation during handling.[\[3\]](#)[\[4\]](#)
- Personal Hygiene: Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[3\]](#)[\[4\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[3\]](#)[\[6\]](#)

- Avoid Contact: Avoid contact with eyes, skin, and clothing.[3][4][7]

#### Storage Procedure

- Container: Keep the container tightly closed when not in use.[3][4]
- Location: Store in a cool, dry, and well-ventilated area.[2][3][4]
- Incompatibilities: Store away from incompatible materials, such as strong oxidizing agents.[3][4][9]

#### Spill and Accidental Release Measures

- Immediate Action: In case of a spill, clean it up immediately, observing all safety precautions.[4]
- Containment: For small spills, use an inert, non-combustible absorbent material like sand or vermiculite.[8]
- Cleanup: Sweep or scoop up the absorbed material and place it into a suitable, labeled, and closed container for disposal as hazardous waste.[1][2][4][8]
- Ventilation: Ensure the area is well-ventilated during and after cleanup.[1][4]
- Large Spills: For larger spills, evacuate the area and contact your institution's emergency response team.[8]

#### Disposal Plan

- Waste Classification: Treat all **4-tert-butylcyclohexanone** waste, including contaminated materials, as hazardous chemical waste.[8]
- Containerization: Collect waste in a suitable, closed, and clearly labeled container. The label should include "Hazardous Waste" and the full chemical name.[2][8]
- Environmental Protection: Do not dispose of the chemical down the drain or into the environment.[2][8]

- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal. [\[3\]](#)[\[8\]](#)

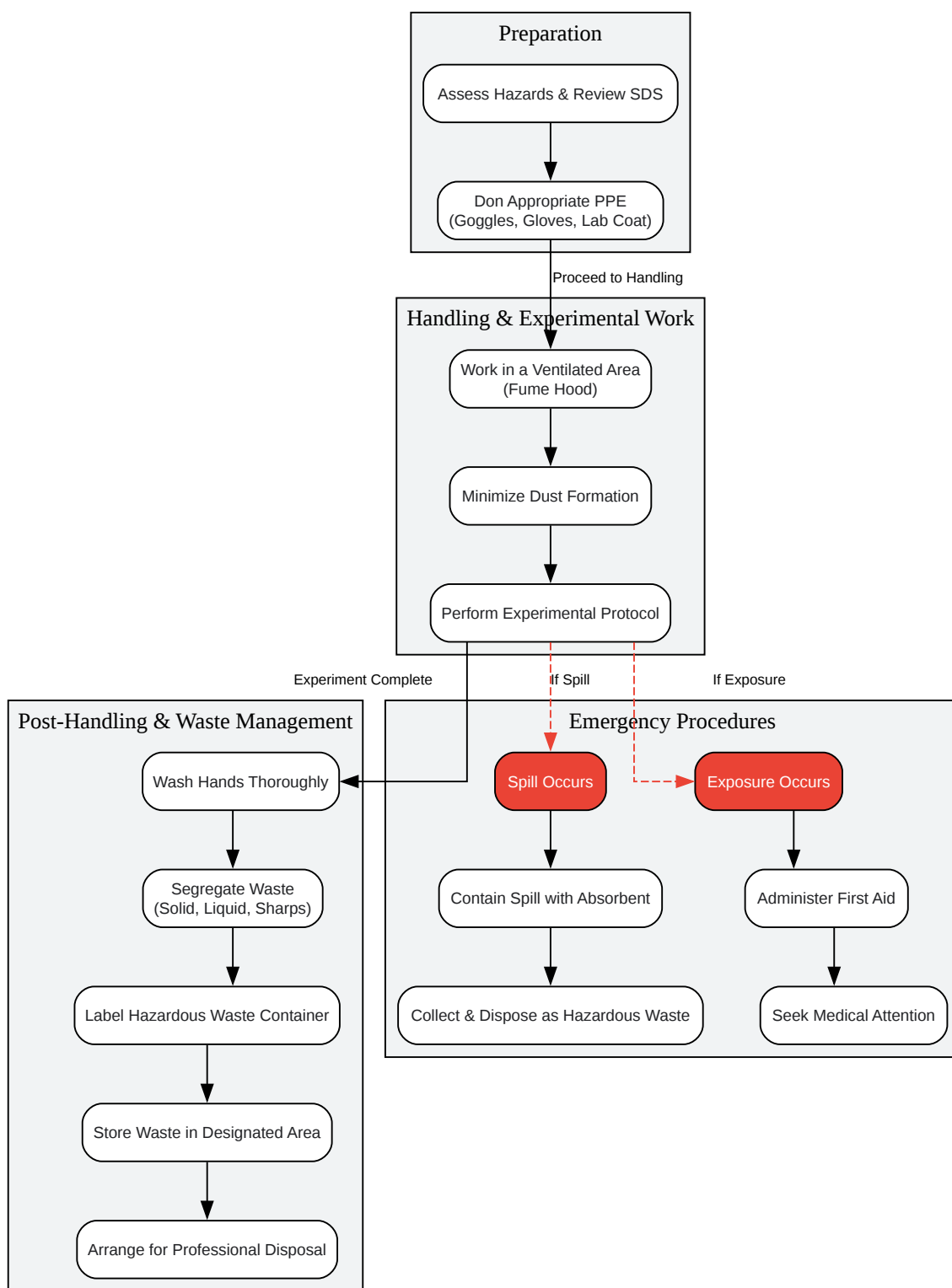
## First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Procedure	Citations
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Skin Contact	Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>

## Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling and disposal of 4-**tert-butylcyclohexanone**.



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Caption: Workflow for Safe Handling of **4-tert-butylcyclohexanone**.

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